

Application Note & Protocol: Extraction of ent-Spathulenol via Hydrodistillation

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Compound of Interest

Compound Name: *Ent-Spathulenol*

Cat. No.: *B1252870*

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the extraction of **ent-spathulenol**, a bioactive sesquiterpenoid alcohol, from plant matrices using the hydrodistillation technique. The protocol outlines the necessary equipment, reagents, and a step-by-step procedure for efficient extraction. Furthermore, this note includes quantitative data on **ent-spathulenol** yields from various plant sources and summarizes the influence of key hydrodistillation parameters on extraction efficiency. A logical workflow diagram is also presented to visually guide researchers through the process.

Introduction

Ent-spathulenol is a tricyclic sesquiterpenoid alcohol found in the essential oils of numerous plants. It has garnered significant interest within the scientific community due to its wide range of reported biological activities, including antimicrobial, anti-inflammatory, and cytotoxic effects. Accurate and efficient extraction of **ent-spathulenol** is crucial for further pharmacological investigation and potential drug development. Hydrodistillation is a classical and widely used method for extracting volatile compounds, such as sesquiterpenoids, from plant materials. This technique involves the co-distillation of plant material with water, where the steam carries the volatile compounds, which are then condensed and separated.

Quantitative Data Presentation

The yield and concentration of **ent-spathulenol** are highly dependent on the plant source and the extraction conditions. The following tables summarize quantitative data from various studies.

Table 1: Plant Sources and Reported **ent-Spathulenol** Concentration in Essential Oil

Plant Species	Plant Part	Concentration of ent-Spathulenol (%)	Reference
Moluccella aucheri	Aerial Parts	63.3	[1][2]
Baccharis semiserrata	Leaves	50.75	[3]
Desmos cochinchinensis	Young Flowers	61.57	[3]
Kundmannia anatolica	Aerial Parts	17.40	[3]
Kundmannia syriaca	Aerial Parts	24.99	[3]
Campomanesia adamantium	Leaves	11.50 - 20.66	
Salvia mirzayanii	Aerial Parts	Active compound	[3]
Centratherum punctatum	Aerial Parts	Present	[3]

Table 2: Influence of Hydrodistillation Time on Spathulenol Concentration in Campomanesia adamantium Leaf Essential Oil

Hydrodistillation Time (hours)	Spathulenol Concentration (%)
1	20.66
2	15.80
3	13.20
4	12.10
5	11.50

Experimental Protocol: Hydrodistillation of ent-Spathulenol

This protocol provides a general procedure for the extraction of **ent-spathulenol** from plant material using a Clevenger-type apparatus. It is recommended to optimize parameters such as distillation time and particle size for each specific plant matrix.

3.1. Materials and Equipment

- Plant Material: Dried and ground aerial parts of a plant source rich in **ent-spathulenol** (e.g., *Moluccella aucheri*).
- Reagents:
 - Distilled water
 - Anhydrous sodium sulfate (Na_2SO_4)
- Equipment:
 - Clevenger-type hydrodistillation apparatus[4]
 - Heating mantle
 - Round-bottom flask (2 L)
 - Condenser

- Separatory funnel
- Beakers and Erlenmeyer flasks
- Grinder or mill
- Analytical balance
- Glass vials for storage

3.2. Procedure

- Preparation of Plant Material:
 - Dry the plant material in a shaded, well-ventilated area until brittle.
 - Grind the dried plant material to a coarse powder to increase the surface area for extraction.
- Hydrodistillation:
 - Weigh 100 g of the powdered plant material and place it into a 2 L round-bottom flask.^[1]
 - Add 1 L of distilled water to the flask, ensuring the plant material is fully submerged.
 - Set up the Clevenger-type apparatus according to the manufacturer's instructions, ensuring all glass joints are properly sealed.
 - Connect the condenser to a cold water supply.
 - Heat the flask using a heating mantle to initiate boiling.
 - Continue the hydrodistillation for a recommended period of 3 hours, starting from the point of condensation.^[1] The optimal time may vary depending on the plant material.
- Collection and Separation of Essential Oil:
 - After the distillation is complete, turn off the heating mantle and allow the apparatus to cool down.

- Carefully collect the condensed essential oil and hydrosol from the collection arm of the Clevenger apparatus.
- Transfer the mixture to a separatory funnel to separate the essential oil layer from the aqueous layer (hydrosol). **Ent-spathulenol**, being a component of the essential oil, will be in the organic layer.
- Drain the lower aqueous layer and collect the essential oil in a clean, dry vial.
- Drying and Storage:
 - Add a small amount of anhydrous sodium sulfate to the collected essential oil to remove any residual water.
 - Allow the oil to stand for a few minutes, then carefully decant the dried oil into a clean, amber glass vial.
 - Store the extracted essential oil at 4°C in a dark place to prevent degradation.

3.3. Analysis (Optional but Recommended)

- The chemical composition of the extracted essential oil and the quantification of **ent-spathulenol** can be determined using Gas Chromatography-Mass Spectrometry (GC-MS).

Visualization

4.1. Experimental Workflow

Caption: Workflow for **ent-spathulenol** extraction.

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